

Best Practices for Post-Application Irrigation of Methiozolin

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Compound of Interest

Compound Name: Methiozolin

Cat. No.: B1249797

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Introduction

Methiozolin is a selective, systemic herbicide utilized for the pre- and post-emergent control of grassy weeds, most notably annual bluegrass (*Poa annua*), in turfgrass environments such as golf courses.[1][2] Its primary mode of action is through root uptake, where it inhibits tyrosine aminotransferase, an enzyme crucial for plant cell wall biosynthesis.[1] Consequently, proper irrigation practices following the application of **Methiozolin** are critical to ensure its translocation to the root zone and maximize herbicidal efficacy. This document outlines the best practices for irrigation after **Methiozolin** application, supported by experimental data and detailed protocols for researchers and turfgrass management professionals.

Core Principles of Methiozolin Activation

The herbicidal activity of **Methiozolin** is fundamentally dependent on its presence in the soil where it can be absorbed by the roots of the target weeds.[1][3][4] Post-application irrigation serves the primary purpose of washing the herbicide off the turfgrass foliage and incorporating it into the upper soil profile.[4][5] Insufficient irrigation can lead to the retention of a significant portion of the applied **Methiozolin** on the foliage, reducing its availability for root uptake and diminishing its weed control efficacy.[6]

Application Notes and Protocols

General Irrigation Recommendations

For optimal performance, **Methiozolin** should be irrigated into the soil shortly after application. The recommended amount of irrigation is generally between 0.1 to 0.2 inches (approximately 2.5 to 5 mm) of water.[5][7] This amount is sufficient to move the herbicide from the leaf blades to the soil surface without excessive leaching. Some labels recommend irrigating with approximately 2mm of water immediately following application, ensuring no runoff occurs.[8] Another source suggests that approximately 6.4 mm of irrigation is administered to wash the product from the foliage to the soil.[9]

It is crucial to avoid heavy irrigation immediately after application, as this may move the herbicide beyond the root zone of the target weeds.[10] Furthermore, applications should not be made if heavy rain is forecasted within three days, and irrigation to the point of runoff should be avoided for at least three days post-application.[8]

Influence of Mowing Height on Irrigation Practices

Research has demonstrated that the height of the turfgrass canopy significantly impacts the efficacy of **Methiozolin** and the necessity of post-application irrigation. Taller turf can intercept a substantial amount of the applied herbicide, preventing it from reaching the soil.[11]

A study conducted in Blacksburg, VA, on creeping bentgrass and Kentucky bluegrass fairways investigated the interaction between mowing height and post-application irrigation.[11][12] The findings from this research are summarized in the table below.

Data Presentation

Table 1: Influence of Mowing Height and Post-Application Irrigation on the Rate of **Methiozolin** Required for 80% Control of *Poa annua* (C80)[11]

Mowing Height (inches)	Post-Application Irrigation (inches)	Methiozolin C80 Rate (lb ai acre ⁻¹) - Trial 1 (Creeping Bentgrass)	Methiozolin C80 Rate (lb ai acre ⁻¹) - Trial 2 (Kentucky Bluegrass)	Methiozolin C80 Rate (lb ai acre ⁻¹) - Trial 3 (Creeping Bentgrass)
0.15	0	0.9	1.2	1.0
0.15	0.2	0.8	1.1	0.9
0.30	0	1.8	2.5	1.5
0.30	0.2	0.9	1.3	1.2
0.60	0	2.9	3.5	2.1
0.60	0.2	1.5	1.8	1.6

- **Statistically significant difference between post-application irrigation treatments at a given trial location (p<0.05).

The data clearly indicate that as mowing height increases, a higher rate of **Methiozolin** is required to achieve 80% control of *Poa annua*.[\[11\]](#)[\[12\]](#) Post-application irrigation of 0.2 inches significantly reduced the amount of **Methiozolin** needed for effective control at mowing heights of 0.3 inches or higher in two of the three trials.[\[11\]](#)[\[12\]](#) For putting green height turf (0.15 inches), the study did not confirm a significant benefit from post-application irrigation.[\[11\]](#)[\[12\]](#)

Experimental Protocols

Field Study Protocol for Evaluating the Effect of Mowing Height and Post-Application Irrigation

This protocol is based on the methodology described in the research conducted in Blacksburg, VA.[\[11\]](#)

1. Experimental Design:

- Design: Split-plot design.

- Main Plots: Three levels of mowing height (e.g., 0.15, 0.30, and 0.6 inches).
- Subplots: A factorial arrangement of four levels of **Methiozolin** application rates (e.g., 0.45, 0.9, 1.8, and 3.6 lb ai acre⁻¹) and two levels of post-application irrigation (0 and 0.2 inches).
- Replication: A minimum of three replications should be used.

2. Site Selection and Maintenance:

- Select research plots with a uniform stand of the desired turfgrass species (e.g., creeping bentgrass, Kentucky bluegrass) and a natural infestation of *Poa annua*.
- Maintain the main plots at their respective mowing heights for an adequate acclimation period before initiating the experiment.
- Follow standard fertilization, pest control, and other cultural practices for the specific turfgrass species.

3. Herbicide Application:

- Apply **Methiozolin** using a CO₂-pressurized backpack sprayer calibrated to deliver a consistent spray volume.
- Ensure uniform coverage of the plots.

4. Irrigation Application:

- For the irrigated subplots, apply the specified amount of water (e.g., 0.2 inches) immediately following the herbicide application.
- Use a calibrated irrigation system or a boom sprayer equipped with nozzles that provide a uniform water distribution to simulate rainfall.
- The non-irrigated plots should receive no water for at least 24 hours post-application.

5. Data Collection:

- Visually assess the percentage of *Poa annua* control at regular intervals (e.g., 2, 4, 6, and 8 weeks after treatment) relative to the non-treated control plots.
- Collect turfgrass quality ratings to assess any potential phytotoxicity.
- At the conclusion of the study, harvest aboveground biomass of *Poa annua* from a specified area within each plot to determine the reduction in biomass compared to the non-treated control.

6. Data Analysis:

- Analyze the data using appropriate statistical methods for a split-plot design.
- Determine the **Methiozolin** rate required to achieve a specific level of control (e.g., 80% or 90%) for each combination of mowing height and irrigation treatment.

Visualizations

Signaling Pathway



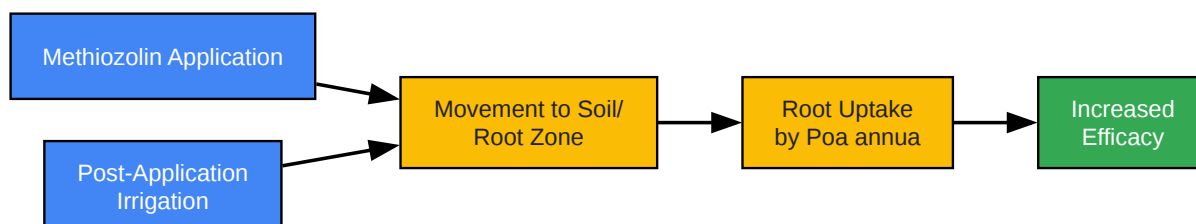
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Caption: Mechanism of action of **Methiozolin**.

Experimental Workflow

Caption: Experimental workflow for irrigation study.

Logical Relationship



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Caption: Role of irrigation in **Methiozolin** efficacy.

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